

Application Notes and Protocols: Preparation of CI-994 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI-39

Cat. No.: B15073255

[Get Quote](#)

Note: The compound "CI-39" could not be definitively identified as a standard research chemical or drug. The following protocol is provided for CI-994 (Tacedinaline), a well-documented histone deacetylase (HDAC) inhibitor, as a representative example of a "CI-" designated compound used in research and drug development.

Introduction

CI-994, also known as Tacedinaline, is a potent and selective inhibitor of Class I histone deacetylases (HDACs), specifically HDAC1 and HDAC3. By inducing histone hyperacetylation, CI-994 modulates gene expression, leading to cell differentiation, cell cycle arrest, and apoptosis in various cancer cell lines. Its anti-proliferative and anti-tumor activities have been demonstrated in preclinical models of non-small cell lung cancer, pancreatic cancer, and colon cancer. These properties make CI-994 a valuable tool for cancer research and a potential therapeutic agent.

This document provides a detailed protocol for the preparation of a CI-994 stock solution for use in in vitro and in vivo experimental settings.

Chemical Properties and Data

A summary of the key chemical and physical properties of CI-994 is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₅ N ₃ O ₂	
Molecular Weight	269.3 g/mol	
Appearance	White to off-white powder	
CAS Number	112522-64-2	
Purity	≥99%	
Solubility	Soluble in DMSO (66 mg/mL)	
Very poorly soluble in ethanol and water		
Storage Temperature	Store at or below -20°C	

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of CI-994 in dimethyl sulfoxide (DMSO). This is a common starting concentration for subsequent dilutions for cell-based assays.

Materials:

- CI-994 powder (≥99% purity)
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of CI-994:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 269.3 \text{ g/mol} \times 1000 \text{ mg/g} = 2.693 \text{ mg}$
- Weighing the CI-994 powder:
 - Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance.
 - Carefully weigh out 2.693 mg of CI-994 powder into the tube.
- Dissolving the CI-994:
 - Add 1 mL of anhydrous/sterile DMSO to the tube containing the CI-994 powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at or below -20°C .
 - Aqueous solutions of CI-994 should not be stored for more than one day.

For cell-based assays, the 10 mM DMSO stock solution should be further diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.5\%$).

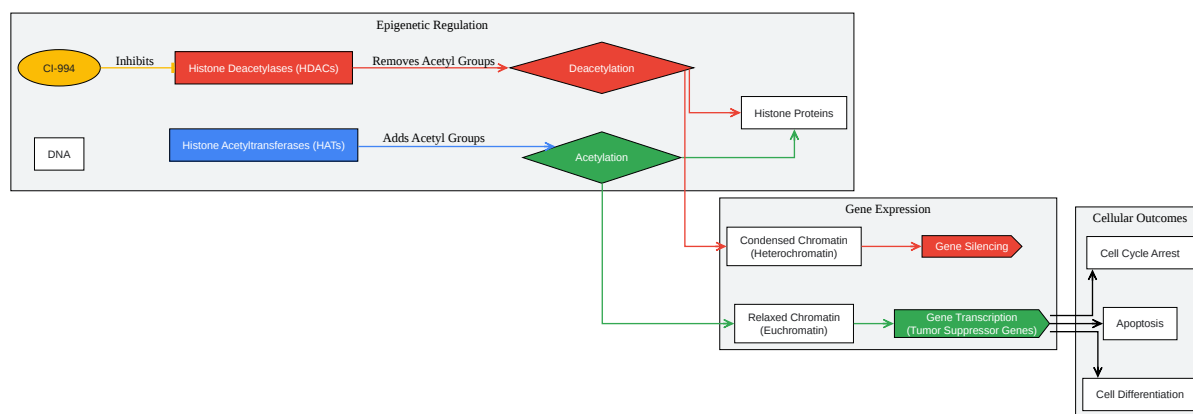
Example: Preparation of a 10 μM working solution in 10 mL of cell culture medium:

- Calculate the volume of stock solution needed:
 - Using the formula $M_1V_1 = M_2V_2$:

- $(10 \text{ mM}) \times V_1 = (0.01 \text{ mM}) \times (10 \text{ mL})$
- $V_1 = 1 \text{ }\mu\text{L}$
- Dilution:
 - Aseptically add 1 μL of the 10 mM CI-994 stock solution to 10 mL of pre-warmed cell culture medium.
 - Mix gently by inverting the tube or pipetting up and down.
 - The final DMSO concentration will be 0.01%.

Signaling Pathway

CI-994 primarily targets Class I Histone Deacetylases (HDACs), which play a crucial role in the epigenetic regulation of gene expression. The diagram below illustrates the mechanism of action of CI-994.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of CI-994 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15073255#preparation-of-ci-39-stock-solution\]](https://www.benchchem.com/product/b15073255#preparation-of-ci-39-stock-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com